

Ethionamide Quantification: A Comparative Analysis of Linearity and Range

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Compound of Interest

Compound Name: Ethionamide-d3

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For Researchers, Scientists, and Drug Development Professionals: A Guide to Linearity and Range Determination for Ethionamide Quantification.

This guide provides a comparative analysis of analytical methods for the quantification of Ethionamide, a key second-line anti-tuberculosis drug. A critical aspect of bioanalytical method validation is the determination of linearity and the analytical range. This document details the performance of a highly sensitive Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method and compares it with an alternative High-Performance Liquid Chromatography (HPLC) method, providing supporting experimental data and detailed protocols.

Performance Comparison: Linearity and Range

The linearity of an analytical method is its ability to elicit test results that are directly proportional to the concentration of the analyte in samples within a given range. The range is the interval between the upper and lower concentrations of the analyte in the sample for which the analytical procedure has a suitable level of precision, accuracy, and linearity.

Parameter	LC-MS/MS Method (with Prothionamide IS)	HPLC-UV Method	UPLC-MS/MS Method
Analyte	Ethionamide	Ethionamide	Ethionamide
Internal Standard	Prothionamide	Not specified	Not specified
Linearity Range	25.7–6120 ng/mL[1][2]	6-18 µg/mL (6000-18000 ng/mL)[3]	LLOQ of 0.5 µg/mL (500 ng/mL), with the possibility to extend the range to 1000 µg/mL (1,000,000 ng/mL)[4]
Correlation Coefficient (r ²)	> 0.998[1][2]	0.999[3]	0.994 - 0.98 for extended range[4]
Lower Limit of Quantification (LLOQ)	25.7 ng/mL[1][2]	0.2301 µg/mL (230.1 ng/mL)[3]	0.5 µg/mL (500 ng/mL)[4]
Upper Limit of Quantification (ULOQ)	6120 ng/mL[1][2]	18 µg/mL (18000 ng/mL)[3]	Up to 1000 µg/mL (1,000,000 ng/mL)[4]

Note: While the user requested information on **Ethionamide-d3** as an internal standard, the available literature predominantly details methods using Prothionamide. Prothionamide is a structural analog of Ethionamide and serves as a suitable internal standard for LC-MS/MS analysis. The use of a stable isotope-labeled internal standard like **Ethionamide-d3** is generally preferred to account for matrix effects and variations in extraction and ionization.[5]

Experimental Protocols

LC-MS/MS Method for Ethionamide in Human Plasma

This protocol is based on the method described by Deshpande et al. (2011).[1][2]

a. Sample Preparation (Solid-Phase Extraction)

- To 300 µL of human plasma, add the internal standard (Prothionamide).

- Perform solid-phase extraction to isolate Ethionamide and the internal standard.
- Elute the analytes and evaporate the solvent.
- Reconstitute the residue in the mobile phase for injection.

b. Chromatographic Conditions

- Column: Peerless Basic C18
- Mobile Phase: 0.1% acetic acid in water and acetonitrile (20:80, v/v)[1][2]
- Flow Rate: 0.50 mL/min[1][2]
- Total Run Time: 3.5 min[1][2]

c. Mass Spectrometric Conditions

- Ionization Mode: Electrospray Ionization (ESI), positive mode
- Detection: Multiple Reaction Monitoring (MRM)

HPLC-UV Method for Ethionamide in Bulk and Pharmaceutical Dosage Forms

This protocol is based on a stability-indicating HPLC method.[6]

a. Sample Preparation

- Prepare a standard stock solution of Ethionamide in a suitable solvent (e.g., methanol).
- For pharmaceutical dosage forms, crush tablets and dissolve the powder in the solvent.
- Filter the solution before injection.

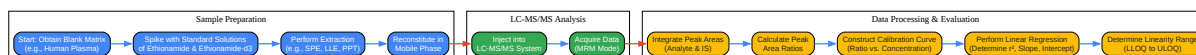
b. Chromatographic Conditions

- Column: ODS-3 column (250 × 4.0 mm, 5 μm)[6]

- Mobile Phase: Acetonitrile and 0.05% trifluoroacetic acid (30:70, v/v) with isocratic elution[6]
- Detection: UV at 270 nm[6]
- Temperature: Room temperature (22 °C)[6]

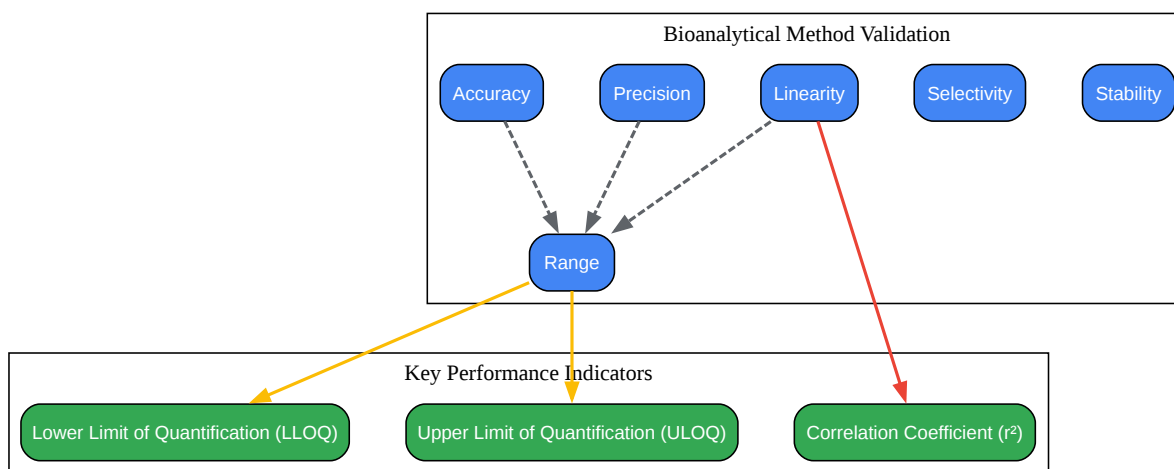
Experimental Workflow and Logical Relationships

The following diagrams illustrate the key workflows in determining the linearity and range of an analytical method for Ethionamide.



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Caption: Experimental workflow for linearity and range determination of Ethionamide using LC-MS/MS.



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Caption: Logical relationship between validation parameters for analytical methods.

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